

4-(chloromethyl)piperidine hydrochloride structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-
(CHLOROMETHYL)PIPERIDINE
HYDROCHLORIDE

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Technical Guide: 4-(Chloromethyl)piperidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(chloromethyl)piperidine hydrochloride**, a key building block in synthetic chemistry, with a particular focus on its structure, properties, and applications in drug discovery and development.

Chemical Structure and IUPAC Name

4-(Chloromethyl)piperidine hydrochloride is a piperidine derivative characterized by a chloromethyl group at the 4-position of the piperidine ring. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.

IUPAC Name: 4-(chloromethyl)piperidine;hydrochloride

Chemical Structure:

Caption: Chemical structure of **4-(chloromethyl)piperidine hydrochloride**.

Physicochemical Properties

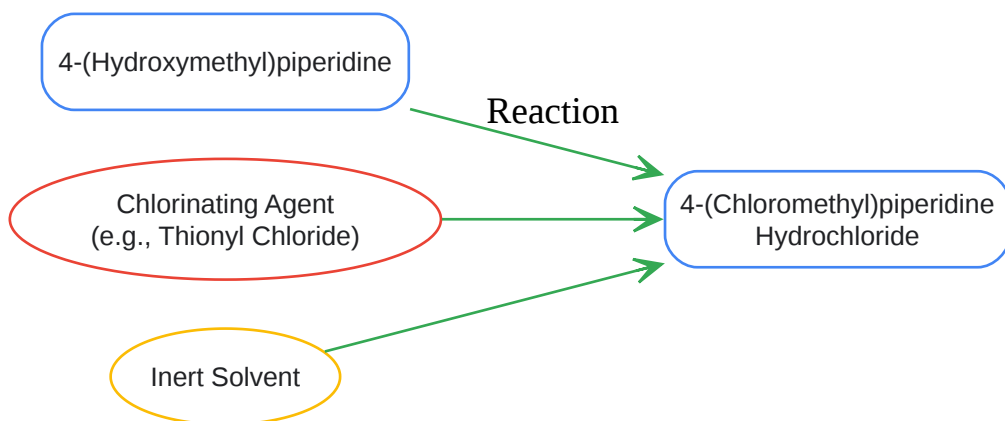
A summary of the key quantitative data for **4-(chloromethyl)piperidine hydrochloride** (CAS No: 1822-61-3) is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ ClN·HCl	N/A
Molecular Weight	170.08 g/mol	[1]
Melting Point	128-130 °C	[1][2]
Boiling Point	189.5 °C at 760 mmHg	[3]
Density	0.99 g/cm ³	[3]
Appearance	Light brown to brown solid	[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(chloromethyl)piperidine hydrochloride** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of analogous compounds. A plausible method involves the chlorination of 4-(hydroxymethyl)piperidine.

General Synthetic Workflow:



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Caption: General workflow for the synthesis of **4-(chloromethyl)piperidine hydrochloride**.

Note: The direct reaction of 4-(hydroxymethyl)piperidine with a chlorinating agent like thionyl chloride (SOCl₂) in an inert solvent is a common method for converting primary alcohols to their corresponding alkyl chlorides. The hydrochloride salt is typically formed in situ or during workup.

Applications in Drug Development

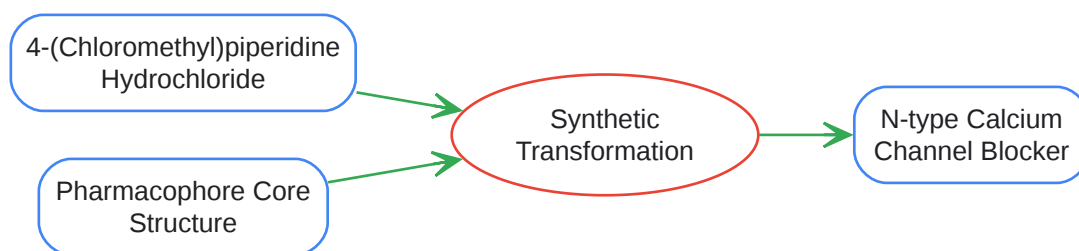
4-(Chloromethyl)piperidine hydrochloride serves as a valuable building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. One notable application is its use as a reagent in the synthesis of N-type calcium channel blockers.[4]

Role in the Synthesis of N-type Calcium Channel Blockers

N-type (Cav2.2) voltage-gated calcium channels are predominantly found in the nervous system and play a crucial role in neurotransmitter release and pain signaling.[2] Blockers of these channels are of significant interest for the treatment of chronic pain.[5] **4-(Chloromethyl)piperidine hydrochloride**

can be utilized to introduce the 4-piperidylmethyl moiety into a target molecule, a common structural feature in some N-type calcium channel blockers.

Logical Relationship in Drug Synthesis:



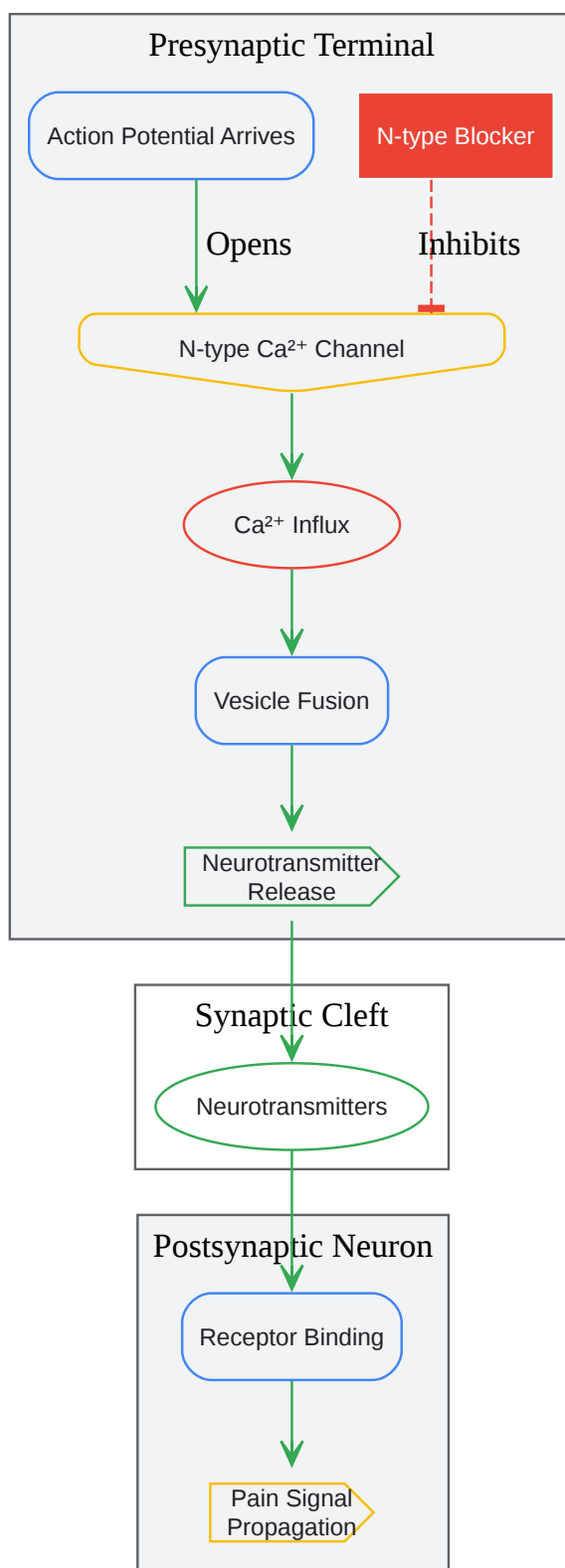
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Caption: Role of **4-(chloromethyl)piperidine hydrochloride** in synthesizing N-type calcium channel blockers.

N-type Calcium Channel Signaling Pathway

The mechanism of action of N-type calcium channel blockers involves the inhibition of calcium influx into presynaptic nerve terminals. This reduction in intracellular calcium concentration subsequently decreases the release of neurotransmitters, such as glutamate and substance P, which are involved in the transmission of pain signals.

Simplified Signaling Pathway:



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Caption: Simplified signaling pathway of N-type calcium channels and the inhibitory action of blockers.

Conclusion

4-(Chloromethyl)piperidine hydrochloride is a versatile chemical intermediate with significant potential in the field of drug discovery. Its utility as a precursor for the synthesis of N-type calcium channel blockers highlights its importance for researchers and scientists working on the development of novel analgesics and other therapeutics targeting the nervous system. Further exploration of its reactivity and applications is warranted to fully exploit its potential in medicinal chemistry.

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- To cite this document: BenchChem. [4-(chloromethyl)piperidine hydrochloride structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157253#4-chloromethyl-piperidine-hydrochloride-structure-and-iupac-name>]

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